

# An In-depth Technical Guide to the Physical and Chemical Properties of Tribromoacetaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tribromoacetaldehyde

Cat. No.: B085889

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Tribromoacetaldehyde**, also known as bromal, is a halogenated aldehyde with the chemical formula  $C_2HBr_3O$ .<sup>[1][2][3]</sup> It is a dense, yellowish oily liquid with a pungent odor.<sup>[4][5][6]</sup> This document provides a comprehensive overview of its physical and chemical properties, synthesis, reactivity, and safety information, tailored for a technical audience. The data presented is compiled from various scientific databases and literature, offering a centralized resource for professionals working with this compound.

## Physical Properties

**Tribromoacetaldehyde** is characterized by its high density and reactivity. It is soluble in water, ethanol, and ether.<sup>[4][6]</sup> At temperatures below 50°C, it can form a solid hydrate with water.<sup>[4]</sup><sup>[5]</sup> The key physical properties are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	C <sub>2</sub> HBr <sub>3</sub> O	[1][2][3][4][5]
Molar Mass	280.74 g/mol	[4][5]
Appearance	Yellowish, oily liquid	[4][5][6]
Density	2.665 g/mL at 25°C	[3][4][7]
Melting Point	-57.5 °C	[4][8]
Boiling Point	174 °C (with decomposition)	[4][5][7]
106-107 °C at 23 Torr	[8]	
71-74 °C at 18 mmHg	[1]	
Flash Point	65 °C (149 °F) - closed cup	[7]
Water Solubility	Soluble	[4][5][6]
Vapor Pressure	1.23 mmHg at 25°C	[4]
Refractive Index	n <sub>20/D</sub> 1.584	[3][4][7]

## Chemical Properties and Reactivity

**Tribromoacetaldehyde** is a reactive compound due to the presence of the aldehyde functional group and the three electron-withdrawing bromine atoms on the alpha-carbon. This structure makes the carbonyl carbon highly electrophilic and susceptible to nucleophilic attack.

It is known to be toxic and corrosive, causing severe skin burns and eye damage.[5][9] The compound is also toxic if swallowed and fatal in contact with skin.[5]

Stability studies have shown that **tribromoacetaldehyde** can be unstable in aqueous solutions. In tap water at room temperature, a significant transformation and an 85% decrease in concentration were observed within 24 hours.[10] However, refrigerated ultrapure water solutions were found to be stable for 24 hours.[10]

## Synthesis of Tribromoacetaldehyde

Several methods for the synthesis of **tribromoacetaldehyde** have been reported. The general approaches involve the bromination of ethanol, chloral, or paraldehyde.[4][5][6] A common laboratory-scale synthesis involves the reaction of dry triacetaldehyde with bromine in the presence of a sulfur catalyst.[6]

## Experimental Protocol: Synthesis from Triacetaldehyde and Bromine[6]

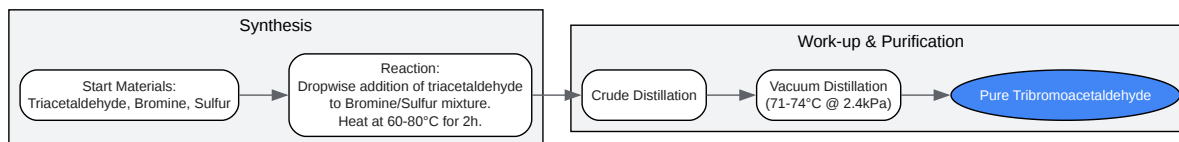
Materials:

- Dry triacetaldehyde
- Bromine
- Sulfur

Procedure:

- A mixture of 720 g of bromine and 1.5 g of sulfur is prepared in a suitable reaction vessel.
- 69 g of dry triacetaldehyde is added dropwise to the bromine-sulfur mixture. The reaction is exothermic and proceeds without external heating.
- After the addition is complete, the reaction mixture is heated at 60-80°C for 2 hours.
- The crude product is collected by distillation.
- The crude product is then purified by distillation under reduced pressure, collecting the fraction at 71-74°C (2.4 kPa) to yield 220-240 g of **tribromoacetaldehyde**.

The following diagram illustrates the general workflow for the synthesis and purification of **tribromoacetaldehyde**.



[Click to download full resolution via product page](#)

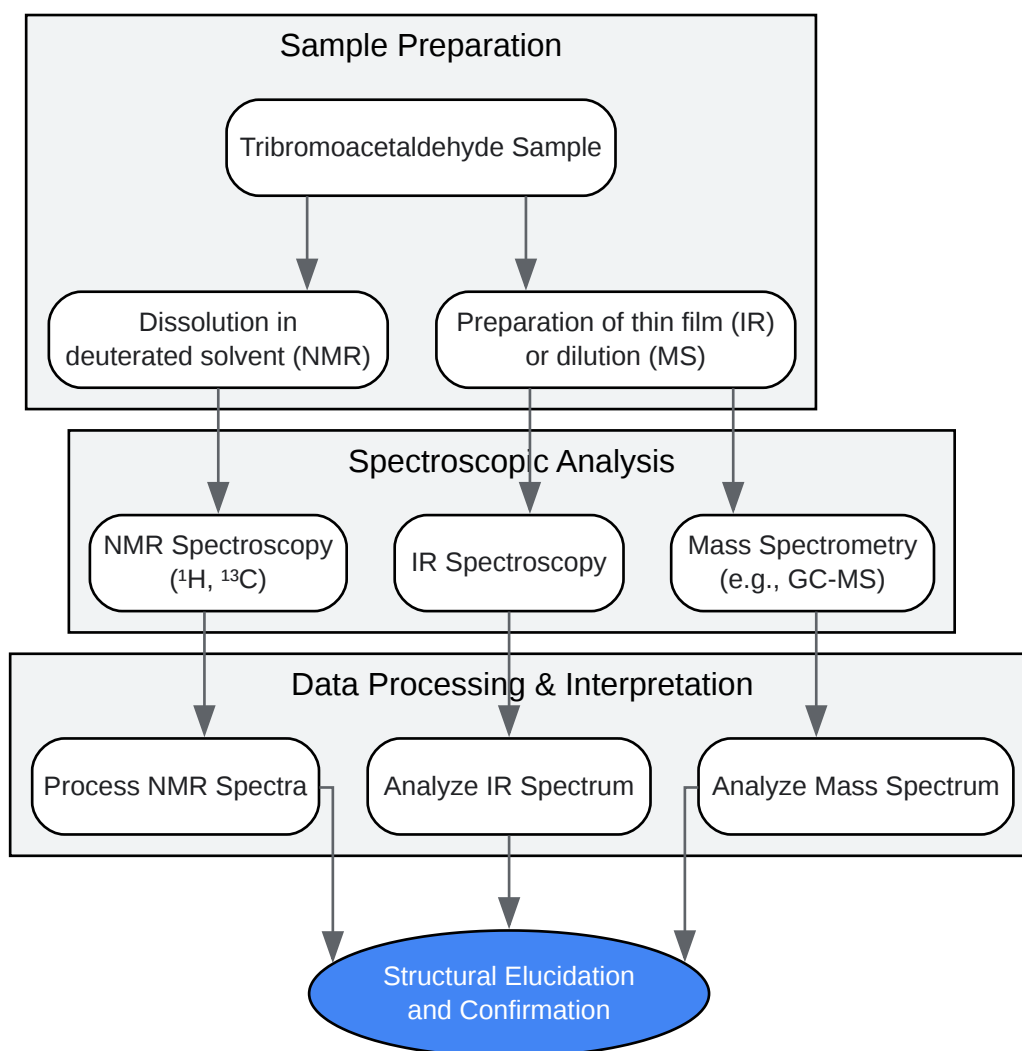
A simplified workflow for the synthesis of **tribromoacetaldehyde**.

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **tribromoacetaldehyde**. The following is a summary of the available spectroscopic information.

- $^1\text{H}$  NMR: A  $^1\text{H}$  NMR spectrum is available for **tribromoacetaldehyde**.[\[11\]](#)
- $^{13}\text{C}$  NMR:  $^{13}\text{C}$  NMR data is also available.[\[5\]](#)
- Infrared (IR) Spectroscopy: An IR spectrum has been recorded, with data available in the NIST Chemistry WebBook.[\[1\]](#) The spectrum was obtained on a liquid sample.[\[1\]](#)
- Mass Spectrometry (MS): Electron ionization mass spectrometry data is available, showing characteristic fragmentation patterns.[\[2\]](#)[\[5\]](#)

The general workflow for the spectroscopic analysis of a chemical compound like **tribromoacetaldehyde** is depicted in the diagram below.



[Click to download full resolution via product page](#)

A general workflow for the spectroscopic analysis of a chemical compound.

## Safety and Handling

**Tribromoacetaldehyde** is a hazardous substance and must be handled with extreme care in a well-ventilated area, preferably in a chemical fume hood.[4] The use of personal protective equipment (PPE) is mandatory.

GHS Hazard Statements:[5]

- H301: Toxic if swallowed.
- H310: Fatal in contact with skin.

- H314: Causes severe skin burns and eye damage.

Precautionary Statements:[6]

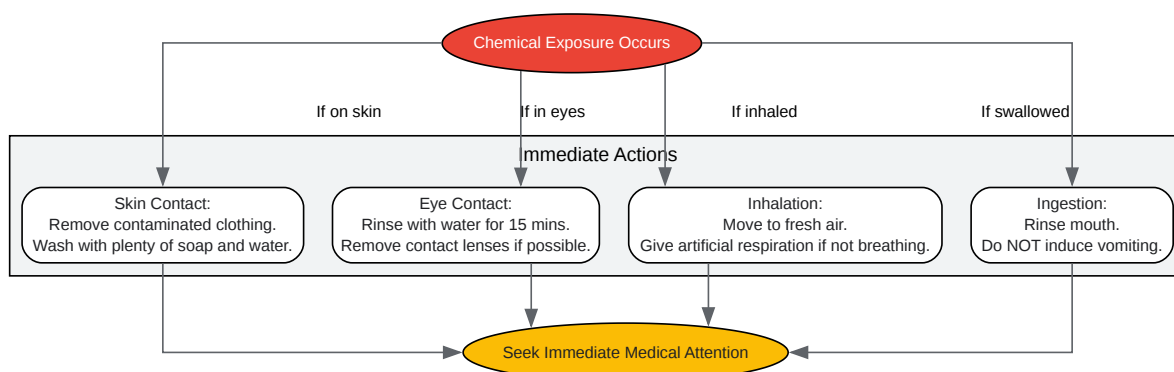
- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P262: Do not get in eyes, on skin, or on clothing.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P405: Store locked up.

Personal Protective Equipment (PPE):[7][12]

- Eye/Face Protection: Tightly fitting safety goggles and a face shield (8-inch minimum).
- Skin Protection: Handle with gloves. Dispose of contaminated gloves after use. Wear appropriate protective clothing.
- Respiratory Protection: Use a respirator with an appropriate filter (e.g., type ABEK (EN14387)).

Storage:[6][12] Store in a cool, dry, and well-ventilated place.[6] Keep the container tightly closed and stored upright to prevent leakage.[12] Recommended storage temperature is 2-8°C. [7][12]

The logical relationship for handling a chemical exposure to **tribromoacetaldehyde** is outlined in the following diagram.



[Click to download full resolution via product page](#)

First aid procedures for exposure to **tribromoacetaldehyde**.

## Applications

**Tribromoacetaldehyde** is primarily used in organic synthesis as a reagent and an intermediate.[4][6] It serves as a building block for the synthesis of various pharmaceuticals, agrochemicals, and other organic compounds.[6] Its high reactivity allows it to participate in a variety of chemical reactions to form new chemical bonds.[6]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Acetaldehyde, tribromo- [webbook.nist.gov]
- 2. Acetaldehyde, tribromo- [webbook.nist.gov]
- 3. Tribromoacetaldehyde CAS#: 115-17-3 [m.chemicalbook.com]
- 4. chembk.com [chembk.com]

- 5. Tribromoacetaldehyde | C<sub>2</sub>HBr<sub>3</sub>O | CID 8256 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Page loading... [wap.guidechem.com]
- 7. Tribromoacetaldehyde 97 115-17-3 [sigmaaldrich.com]
- 8. CAS Common Chemistry [commonchemistry.cas.org]
- 9. Acetaldehyde,2,2,2-tribromo- MSDS CasNo.115-17-3 [m.lookchem.com]
- 10. Structure confirmation, reactivity, bacterial mutagenicity and quantification of 2,2,4-tribromo-5-hydroxycyclopent-4-ene-1,3-dione in drinking water - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Tribromoacetaldehyde(115-17-3) 1H NMR [m.chemicalbook.com]
- 12. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical and Chemical Properties of Tribromoacetaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085889#physical-and-chemical-properties-of-tribromoacetaldehyde]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)